

Chemical properties of 4,6-Dichloropyrimidine-5-carbaldehyde

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Compound of Interest

Compound Name: 4,6-Dichloropyrimidine-5-carbaldehyde

Cat. No.: B460487

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An In-depth Technical Guide to **4,6-Dichloropyrimidine-5-carbaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Abstract

4,6-Dichloropyrimidine-5-carbaldehyde is a pivotal heterocyclic compound widely utilized as a versatile intermediate in the synthesis of a broad spectrum of biologically active molecules. Its unique structure, featuring a pyrimidine core functionalized with two reactive chlorine atoms and an aldehyde group, makes it an essential building block in medicinal chemistry and agrochemical development. This document provides a comprehensive overview of its chemical and physical properties, detailed synthesis protocols, reactivity, and spectral data. The information is intended to serve as a technical resource for researchers and professionals engaged in drug discovery and development.

Chemical and Physical Properties

4,6-Dichloropyrimidine-5-carbaldehyde is typically a yellow to off-white solid at room temperature.^{[1][2]} Its key identifiers and physicochemical properties are summarized below for easy reference.

Table 1: General and Physicochemical Properties

Property	Value	Reference(s)
IUPAC Name	4,6-dichloropyrimidine-5-carbaldehyde	[3]
Synonyms	4,6-Dichloro-5-formylpyrimidine, 4,6-Dichloropyrimidine-5-carboxaldehyde	[1]
CAS Number	5305-40-8	[1][3][4][5]
Molecular Formula	C ₅ H ₂ Cl ₂ N ₂ O	[1][3][4]
Molecular Weight	176.99 g/mol	[1][3][4][5]
Appearance	Yellow to off-white solid	[1][2]
Melting Point	66-71 °C	[1][5]
Boiling Point	92-93 °C (at 0.05 Torr)	[1]
Density (Predicted)	1.588 ± 0.06 g/cm ³	[1]
SMILES	<chem>Clc1ncnc(Cl)c1C=O</chem>	[1][5]
InChI Key	XQSJHQXYQAUDFC-UHFFFAOYSA-N	[1][3][5]

Table 2: Computed Molecular Properties

Property	Value	Reference(s)
XLogP3-AA	1.6	[3]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	3	[3]
Rotatable Bond Count	1	[3]
Exact Mass	175.9544181 Da	[3]
Topological Polar Surface Area	42.9 Å ²	[3]

Synthesis and Experimental Protocols

The most common laboratory synthesis of **4,6-Dichloropyrimidine-5-carbaldehyde** involves the Vilsmeier-Haack formylation of 4,6-dihydroxypyrimidine.^[4]^[6] This method is effective for producing the target compound on a gram scale.

Experimental Protocol: Vilsmeier-Haack Reaction

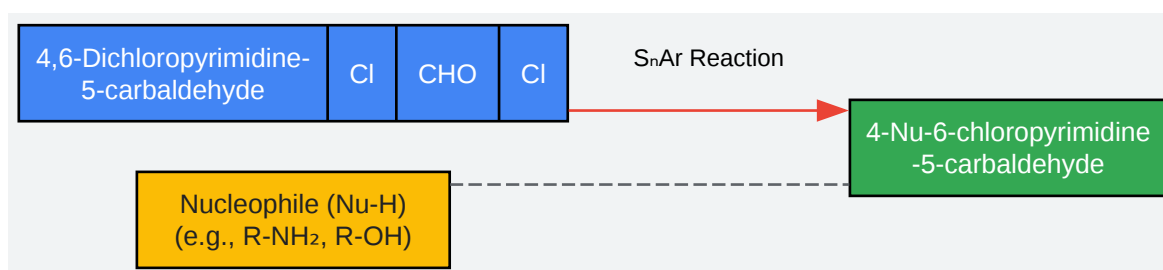
Materials:

- 4,6-Dihydroxypyrimidine
- Phosphorus oxychloride (POCl_3)
- N,N-Dimethylformamide (DMF)
- Diethyl ether
- Ethyl acetate (EtOAc)
- Petroleum ether
- Aqueous sodium bicarbonate (NaHCO_3)
- Anhydrous sodium sulfate (Na_2SO_4)
- Ice

Procedure:

- Vilsmeier Reagent Formation: In a reaction vessel, N,N-dimethylformamide (DMF, 64 mL) is mixed with phosphorus oxychloride (POCl_3 , 200 mL). The mixture is stirred for 1 hour at 0 °C in an ice bath.^[1]^[4]
- Addition of Pyrimidine Precursor: 4,6-Dihydroxypyrimidine (50.0 g, 446 mmol) is added to the Vilsmeier reagent. The mixture is stirred for an additional 30 minutes at room temperature.^[1]^[4]

- Reaction: The resulting heterogeneous mixture is heated to reflux and maintained for 3 hours.[1][4]
- Work-up: After the reaction is complete, volatile components are removed by distillation under reduced pressure. The residue is then carefully poured into ice water.[1][4]
- Extraction: The aqueous phase is extracted six times with diethyl ether. The organic phases are then combined.[1][4]
- Washing and Drying: The combined organic phase is washed sequentially with aqueous sodium bicarbonate (NaHCO_3) solution and pure water. It is then dried over anhydrous sodium sulfate (Na_2SO_4).[1][4]
- Purification: The dried organic solution is concentrated under reduced pressure. The target compound, **4,6-Dichloropyrimidine-5-carbaldehyde**, is crystallized using an ethyl acetate-petroleum ether mixed solvent, yielding the product (43.5 g, 55% yield).[1][4]
- Analysis: The product can be analyzed by LC-MS (ESI), which should show a peak at m/z 177 $[\text{M}+\text{H}]^+$. [1][4]



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